

An In-depth Technical Guide to 2-Chlorophenothiazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chlorophenothiazine

Cat. No.: B030676

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chlorophenothiazine** (CAS No. 92-39-7), a critical chemical intermediate and metabolite in the field of pharmaceutical sciences. The document details its physicochemical properties, synthesis methodologies, pharmacological significance, and analytical procedures, presenting quantitative data in structured tables and illustrating key processes with diagrams as required.

Core Properties of 2-Chlorophenothiazine

2-Chlorophenothiazine is a heterocyclic compound foundational to the synthesis of many phenothiazine-class antipsychotic drugs.^{[1][2]} It is also recognized as a metabolite of the widely used medication, Chlorpromazine.^{[3][4][5]} Its chemical structure and properties are pivotal for its role in organic synthesis and medicinal chemistry.

Physicochemical Data

The physical and chemical properties of **2-Chlorophenothiazine** are summarized below, providing essential data for laboratory and industrial applications.

Property	Value	References
Molecular Formula	$C_{12}H_8ClNS$	[3] [4]
Molecular Weight	233.72 g/mol	[3] [4]
Appearance	Greyish to slightly green or brownish powder/crystals	[3] [6] [7]
Melting Point	195 - 203 °C	[3] [6] [7]
Boiling Point	395.7 °C at 760 mmHg	[3] [8]
Flash Point	193.1 °C	[3]
Solubility	Slightly soluble in DMSO and Methanol (sonication may be required). Soluble in Ether, Benzene, Acetone, Ethanol.	[3] [7]
Density	~1.235 g/cm ³ (estimate)	[3] [8]
Vapor Pressure	1.81E-06 mmHg at 25°C	[3]
pKa	-2.28 ± 0.20 (Predicted)	[3]
LogP (XLogP3)	4.8	[9]
Storage Temperature	2-8°C, Refrigerator	[3] [5]

Identifiers and Registry Numbers

For unambiguous identification, the following registry numbers and identifiers are associated with **2-Chlorophenothiazine**.

Identifier	Value	References
CAS Number	92-39-7	[3][4]
EC Number	202-152-5	[3]
PubChem CID	7088	[9]
Beilstein/REAXYS	176587	[3]
RTECS Number	SN7580000	[n/a]
Synonyms	2-Chloro-10H-phenothiazine, 2-Chlorothiodiphenylamine, Prochlorperazine EP Impurity D	[3][5][10]

Safety and Hazard Information

2-Chlorophenothiazine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

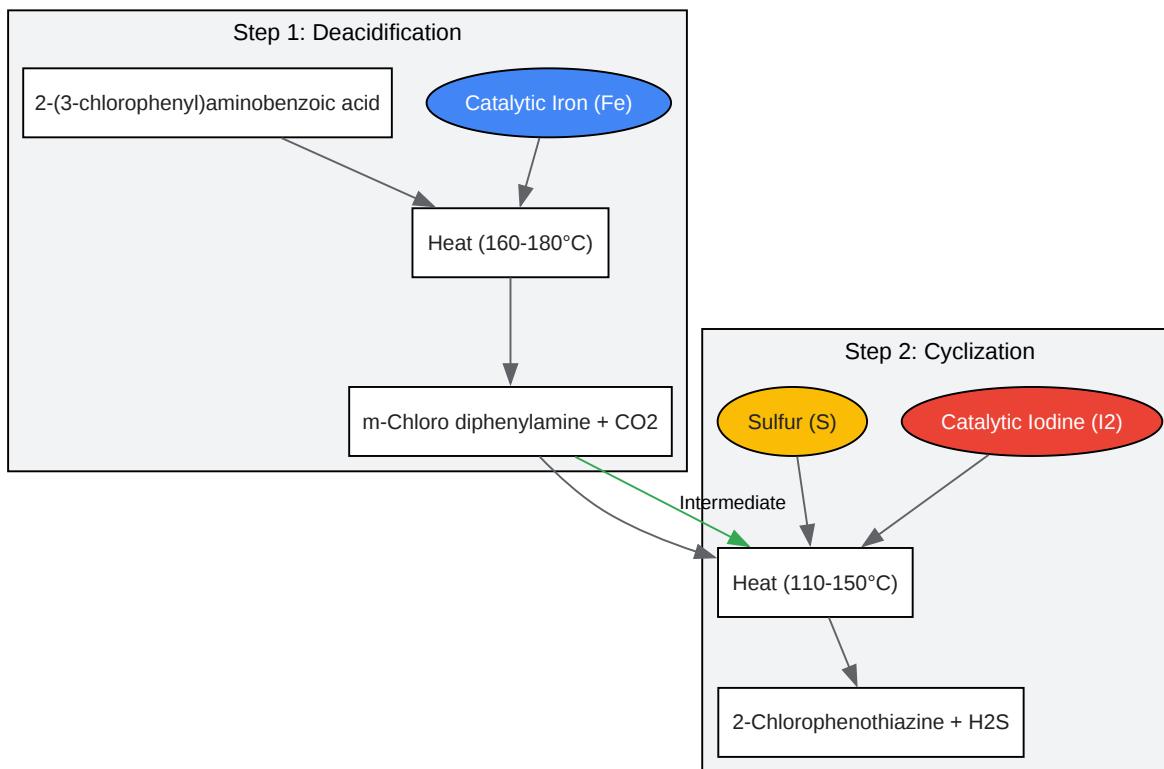
Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation

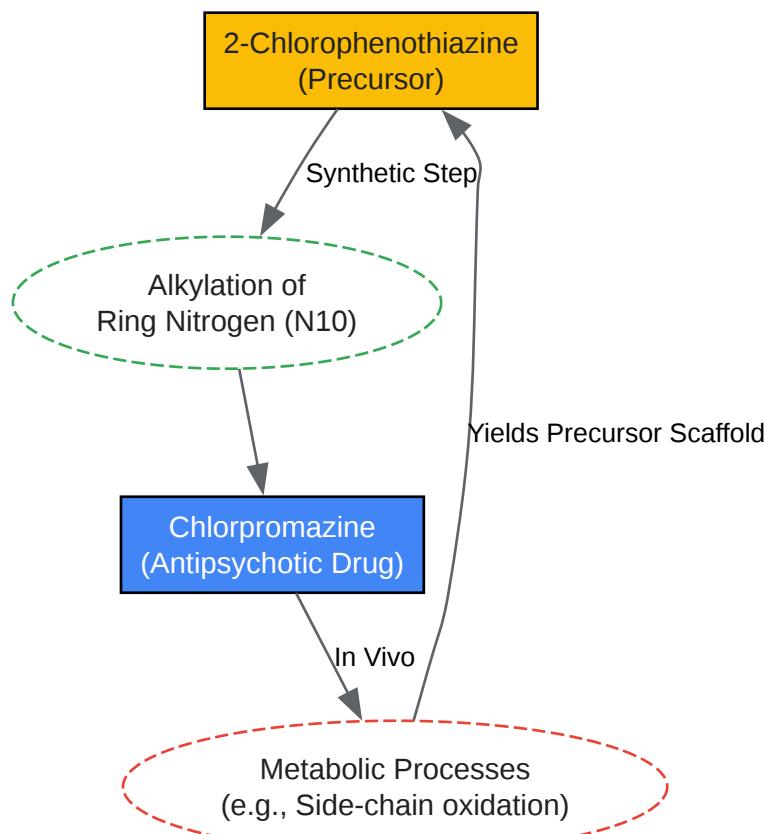
References for all hazard data:[6][7]

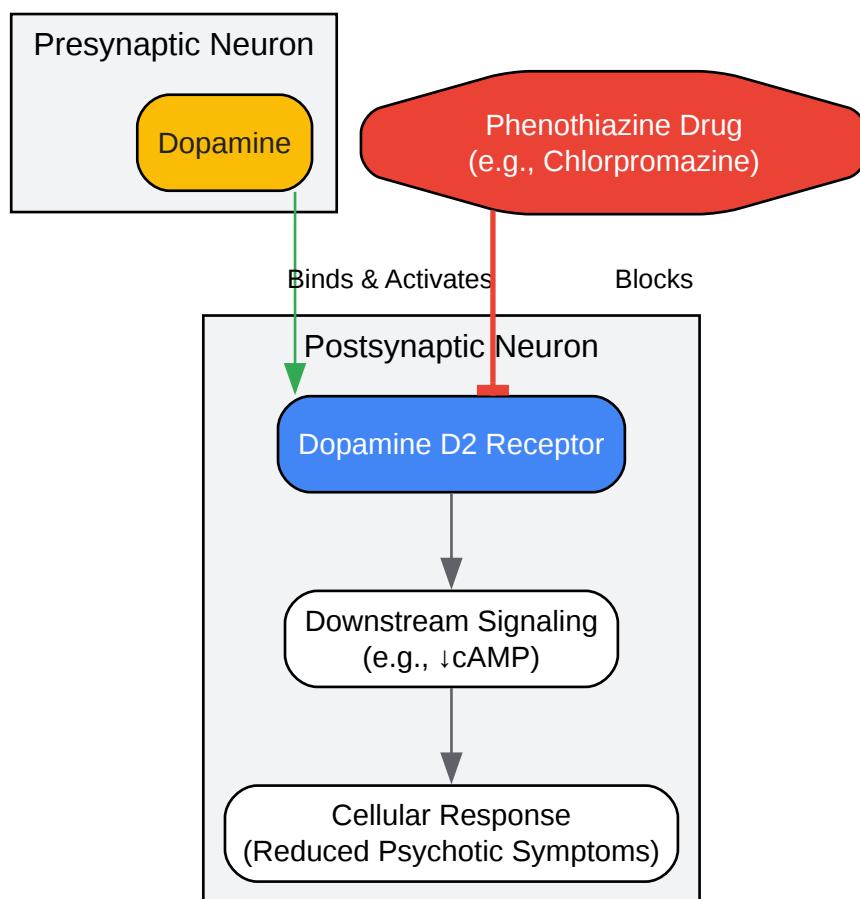
Synthesis and Manufacturing

The synthesis of the **2-Chlorophenothiazine** scaffold can be achieved through several routes, including catalyzed cyclization and cross-coupling reactions.[1] An efficient and prominent

industrial method involves a two-step process starting from 2-(3-chlorophenyl)aminobenzoic acid.[1][2]







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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chlorophenothiazine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b030676#2-chlorophenothiazine-cas-number-and-properties>]

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